

# Application Notes and Protocols for GSK2795039 in Primary Cells

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## Compound of Interest

Compound Name: GSK2795039

Cat. No.: B607802

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## Introduction

**GSK2795039** is a potent and selective small molecule inhibitor of NADPH oxidase 2 (NOX2), a key enzyme in the production of reactive oxygen species (ROS).[1][2] Overproduction of ROS by NOX2 is implicated in the pathophysiology of numerous inflammatory and neurodegenerative diseases.[3] **GSK2795039** offers a valuable tool for investigating the role of NOX2-derived ROS in various biological processes within primary cells. These application notes provide detailed protocols for the use of **GSK2795039** in primary human peripheral blood mononuclear cells (PBMCs) and polymorphonuclear neutrophils (PMNs), two critical cell types in immunology and inflammation research.

## Mechanism of Action

**GSK2795039** acts as a competitive inhibitor of the NADPH-binding site on the gp91phox (NOX2) subunit of the NOX2 enzyme complex.[1][4] By blocking the binding of NADPH, **GSK2795039** prevents the transfer of electrons to molecular oxygen, thereby inhibiting the production of superoxide ( $O_2^-$ ) and subsequent ROS.[1][4] Its selectivity for NOX2 over other NOX isoforms and other oxidases makes it a precise tool for elucidating NOX2-specific functions.[1]

## Quantitative Data Summary

The following tables summarize the in vitro potency of **GSK2795039** in various primary cell-based assays.

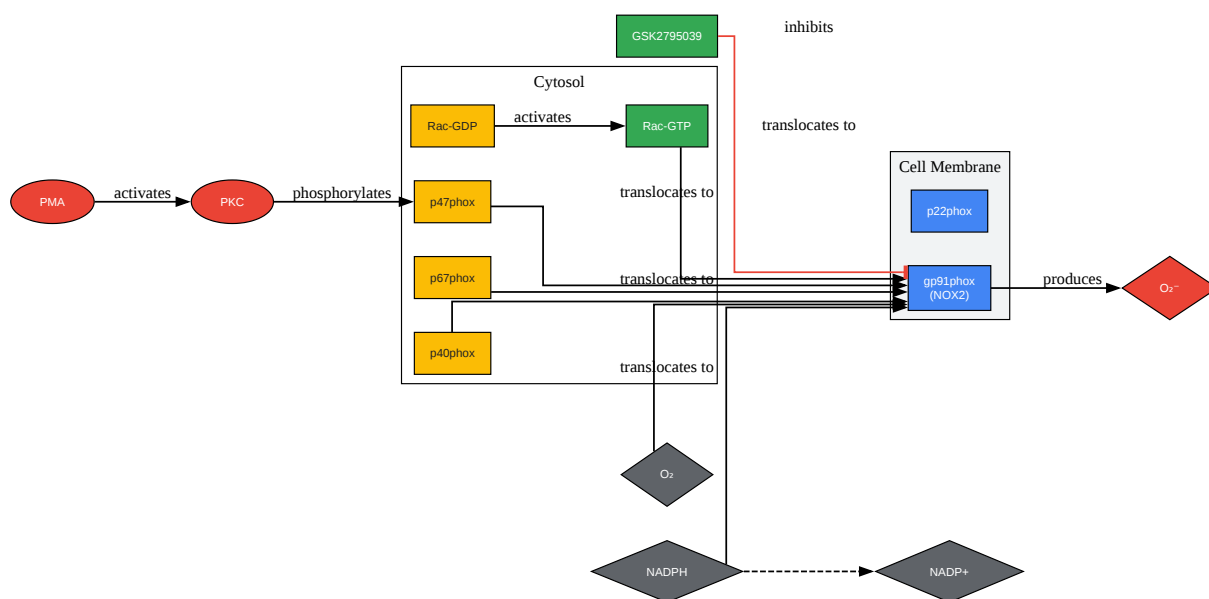
Table 1: Potency of **GSK2795039** in Primary Human Cells

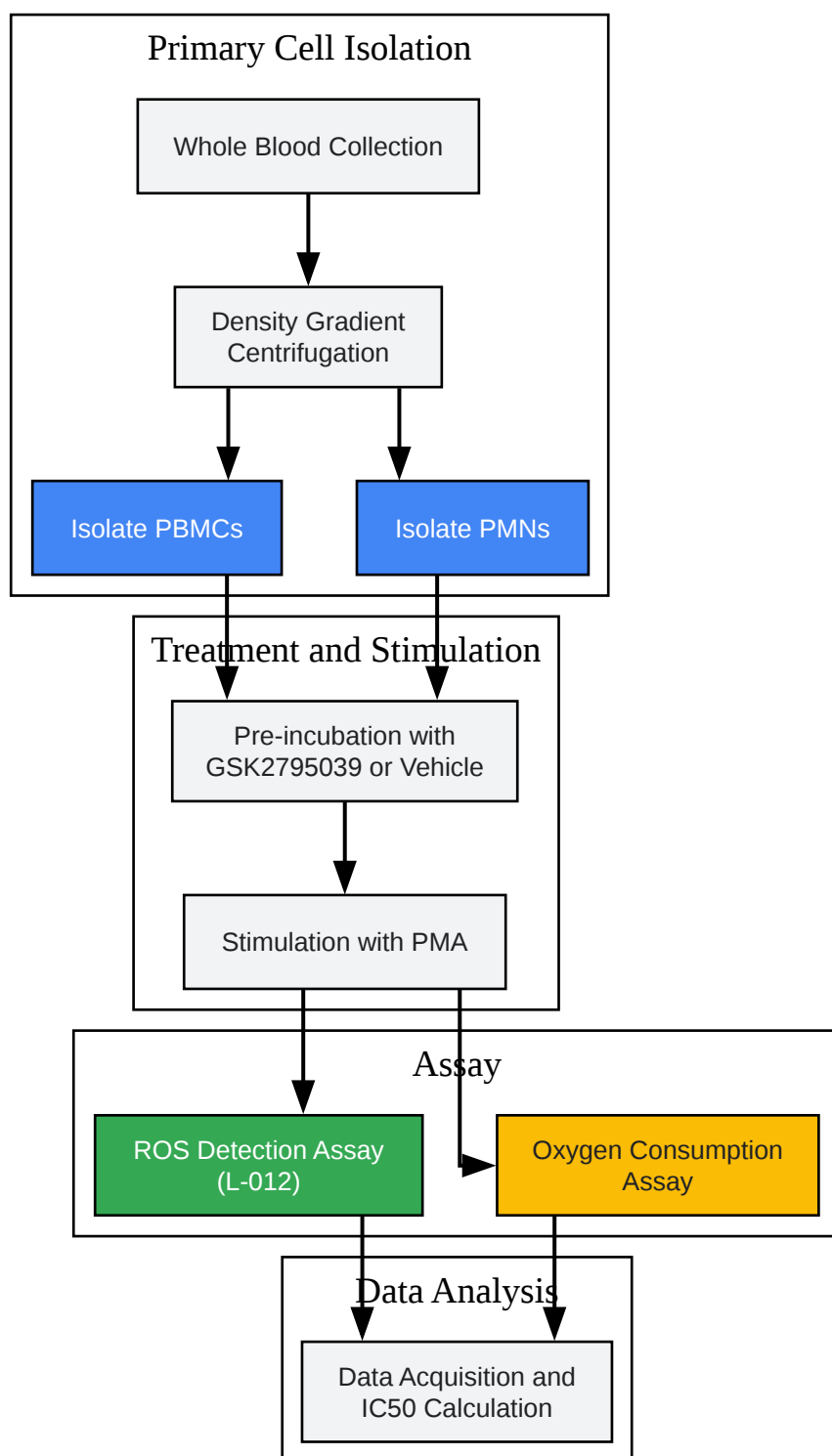
Cell Type	Assay	Stimulant	pIC50 (± SEM)	Reference
Differentiated HL60 Cells	L-012 Chemiluminescence	12 nM PMA	6.74 ± 0.17	[1]
Human PBMCs	Oxyburst Green Fluorescence	PMA	6.60 ± 0.075	[1][2]
Human PMNs	Oxygen Consumption	PMA	~6.0	[1]

Table 2: Recommended Concentration Ranges for In Vitro Experiments

Parameter	Concentration	Notes
GSK2795039	0.1 - 100 µM	A concentration-response curve is recommended to determine the optimal concentration for your specific cell type and assay.
PMA (Phorbol 12-myristate 13-acetate)	10 - 100 nM	A potent activator of Protein Kinase C (PKC), which in turn activates NOX2.
L-012 (chemiluminescent probe)	100 - 400 µM	A highly sensitive probe for detecting ROS.

## Signaling Pathway





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## References

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